

safety precautions for handling and storing guanidine nitrate in the lab

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Compound of Interest

Compound Name: Guanidine nitrate

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Guanidine Nitrate: Laboratory Safety Technical Support Center

This technical support center provides essential safety information for researchers, scientists, and drug development professionals handling and storing **guanidine nitrate** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **guanidine nitrate**?

A1: **Guanidine nitrate** is a strong oxidizing agent and poses several significant hazards:

- **Fire and Explosion Risk:** It can intensify fires and may explode if heated, subjected to shock, friction, or detonation.^{[1][2]} It is considered extremely flammable in the presence of open flames, sparks, shocks, or heat.^[1]
- **Reactivity:** It is extremely reactive or incompatible with reducing agents, combustible materials, and organic materials.^[1]
- **Health Hazards:** **Guanidine nitrate** is harmful if swallowed and can cause serious eye irritation, skin irritation, and respiratory irritation.^{[3][4][5]} Prolonged exposure may lead to skin burns and ulcerations.^[1]

Q2: What Personal Protective Equipment (PPE) is required when handling **guanidine nitrate**?

A2: Appropriate PPE is crucial to ensure safety. The following should be worn:

- Eye Protection: Chemical safety goggles or glasses are necessary.[3][6]
- Hand Protection: Wear suitable protective gloves.[3][7]
- Skin and Body Protection: A lab coat or chemical-resistant apron is required.[6] For larger spills, a full suit may be necessary.[1]
- Respiratory Protection: In case of inadequate ventilation or when dust is generated, use an approved dust respirator.[1][3]

Q3: How should **guanidine nitrate** be stored in the laboratory?

A3: Proper storage is critical to prevent accidents. Follow these guidelines:

- Location: Store in a cool, dry, and well-ventilated area.[8][9]
- Containers: Keep containers tightly closed and use original or manufacturer-supplied containers.[3][10] Polyethylene, polypropylene, or steel drums with a plastic liner are suitable.[8]
- Separation: Store away from heat, sparks, open flames, and other ignition sources.[9][11] It must be stored separately from combustible materials, reducing agents, organic materials, strong acids, and metal powders.[8][10] Oxidizing materials should be kept in a separate safety storage cabinet or room.[1]
- Environment: Protect from physical damage, direct sunlight, and moisture.[3][8] Do not stack containers on wooden floors or pallets.[8]

Q4: What materials are incompatible with **guanidine nitrate**?

A4: Avoid contact with the following substances to prevent violent reactions:

- Reducing agents[1][10]

- Combustible materials (e.g., wood, paper, oil)[1][8]
- Organic materials[1][8]
- Strong acids[8][10]
- Metal powders[8][10]
- Chlorates and nitro-compounds[10]

Troubleshooting Guides

Scenario 1: Accidental Spill of **Guanidine Nitrate**

Problem	Immediate Action	Cleanup Procedure
Small Spill	Evacuate unnecessary personnel.[3] Eliminate all ignition sources.[1]	Use appropriate tools to sweep the solid material into a suitable waste disposal container.[1] Avoid generating dust. Do not use combustible materials like paper towels for cleanup.
Large Spill	Evacuate the area and move upwind.[10] Alert emergency responders.[10] Stop the leak if it can be done without risk.[1]	Keep the substance damp with a water spray to prevent dust. [1] Avoid contact with combustible materials.[1] Prevent entry into sewers or confined areas.[1]

Scenario 2: Fire Involving **Guanidine Nitrate**

Problem	Immediate Action	Extinguishing Method
Fire in the vicinity of guanidine nitrate	Evacuate the area. If a large container is involved, consider an evacuation distance of 800 meters in all directions.[10]	Use flooding quantities of water to cool containers.[1][2]
Guanidine nitrate is directly involved in the fire	Do not use a water jet.[1]	Use a water spray, foam, dry powder, or carbon dioxide.[3] For small fires, use flooding quantities of water; do not use dry chemicals, CO2, or foam. [10]

Scenario 3: Accidental Personnel Exposure

Exposure Route	Immediate First Aid
Eye Contact	Immediately rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
Skin Contact	Remove contaminated clothing. Gently wash the affected area with plenty of soap and water.[3] If irritation persists, seek medical attention.[3]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult, provide oxygen or artificial respiration and get medical attention.[3]
Ingestion	Rinse the mouth with water.[3] Do NOT induce vomiting.[2] Call a poison center or doctor for medical advice.[3]

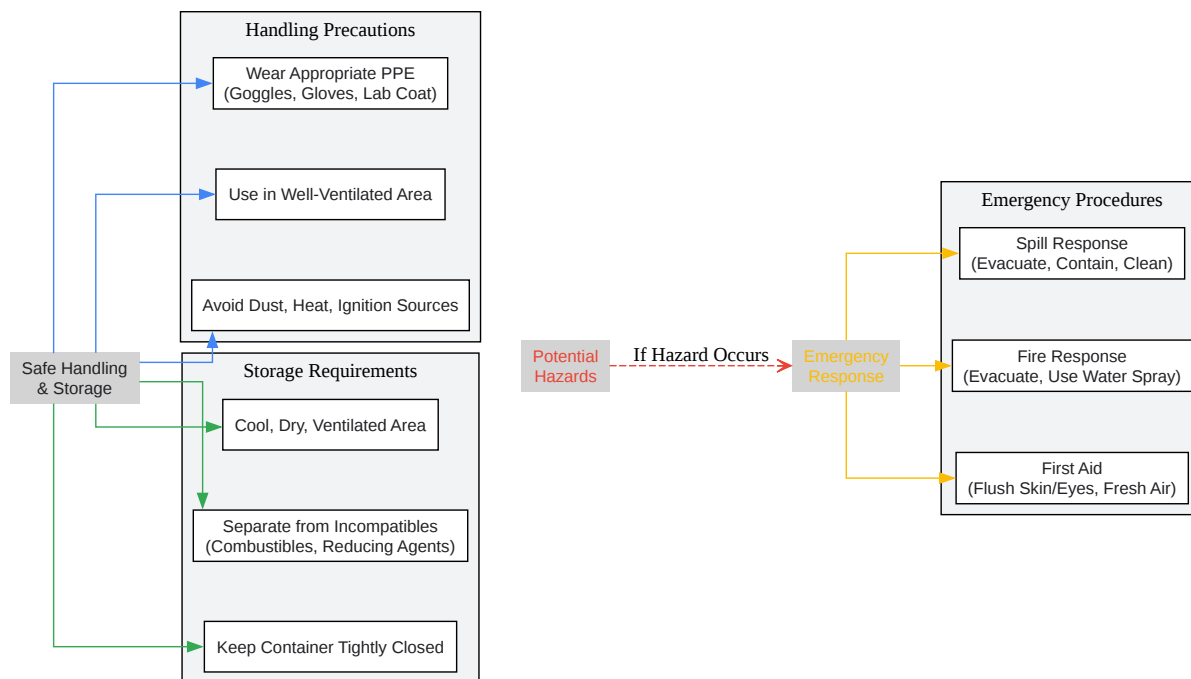
Quantitative Data Summary

Parameter	Value	Species	Reference
Oral LD50	730 mg/kg	Rat	[4]
Oral LD50	1028 mg/kg	Mouse/Rat	[10]
Skin Irritation	500 mg/24h (Severe)	Rabbit	[10]
Eye Irritation	92 mg (Mild)	Rabbit	[10]

Experimental Protocols

This section would typically contain detailed methodologies for experiments. As this is a safety guide, no experimental protocols are applicable.

Visualizations



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Caption: Logical workflow for safe handling and storage of **guanidine nitrate**.

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References

- 1. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 2. ICSC 0561 - GUANIDINE NITRATE [chemicalsafety.iilo.org]
- 3. lobachemie.com [lobachemie.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 6. Guanidine nitrate(506-93-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
- 8. chemstock.ae [chemstock.ae]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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